

An In-Depth Technical Guide to 6-Amino-2-methoxynicotinic Acid

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Compound of Interest

Compound Name: 6-Amino-2-methoxynicotinic Acid

Cat. No.: B2689246

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Foreword

6-Amino-2-methoxynicotinic acid, a substituted pyridine derivative, represents a key structural motif in medicinal chemistry. Its unique arrangement of a carboxylic acid, an amino group, and a methoxy group on a pyridine core makes it a versatile building block for the synthesis of complex molecular architectures. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, and its significance as a pharmaceutical intermediate, grounded in authoritative data to support further research and development.

Section 1: Core Molecular Attributes

Molecular Structure and Weight

6-Amino-2-methoxynicotinic acid is a heterocyclic compound with the systematic IUPAC name 6-aminopyridine-3-carboxylic acid. The presence of both an amino group (a hydrogen bond donor and base) and a carboxylic acid group (a hydrogen bond donor/acceptor and acid) imparts amphoteric properties to the molecule. The methoxy group at the 2-position influences the electron density of the pyridine ring and can affect the molecule's reactivity and binding interactions.

The fundamental properties of this compound are summarized in the table below.

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C ₇ H ₈ N ₂ O ₃ | [1] |
| Molecular Weight | 168.15 g/mol | [1] |
| CAS Number | 1060806-77-0 | [1][2] |
| PubChem CID | 55252836 | [1] |

To visualize the arrangement of these functional groups, the following diagram illustrates the molecular structure.

Caption: Molecular structure of **6-Amino-2-methoxynicotinic acid**.

Section 2: Physicochemical and Safety Data

While comprehensive experimental data for **6-Amino-2-methoxynicotinic acid** is not widely published in peer-reviewed literature, information from reliable chemical suppliers provides a baseline for its handling and use in a laboratory setting.

Physicochemical Properties:

- **Appearance:** Expected to be a solid at room temperature.
- **Solubility:** The presence of polar functional groups suggests potential solubility in polar organic solvents and aqueous solutions, pH-dependent.

Safety and Handling: This compound is classified with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Measures: Standard laboratory precautions should be observed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety

glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors.

Section 3: Synthesis and Characterization

Synthetic Pathways

The synthesis of substituted nicotinic acids often involves multi-step processes. While a specific, detailed protocol for **6-Amino-2-methoxynicotinic acid** is not readily available in published literature, analogous syntheses of related compounds provide insights into potential synthetic routes. For instance, the synthesis of similar pyridine derivatives can be achieved through reactions involving the modification of pre-existing pyridine rings or through ring-forming condensation reactions. A practical preparation of a related compound, methyl 2-methoxy-6-methylaminopyridine-3-carboxylate, was achieved from 2,6-dichloro-3-trifluoromethylpyridine, highlighting a potential strategy involving nucleophilic substitution and functional group interconversion.^[3]

Analytical Characterization

The structural confirmation of **6-Amino-2-methoxynicotinic acid** would rely on a combination of standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR would be expected to show distinct signals for the aromatic protons on the pyridine ring, the methoxy protons, the amino protons, and the carboxylic acid proton. The chemical shifts and coupling patterns of the aromatic protons would be indicative of the substitution pattern.
 - ¹³C NMR would show characteristic signals for the carbons of the pyridine ring, the methoxy carbon, and the carboxyl carbon.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic absorption bands for the N-H stretching of the amino group, the O-H stretching of the carboxylic acid, the C=O stretching of the carboxyl group, and C-O stretching of the methoxy group, as well as aromatic C-H and C=C/C=N stretching vibrations.

- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight of the compound. The fragmentation pattern could provide further structural information.

While specific spectral data for this compound is not publicly available in research publications, some chemical suppliers indicate the availability of such data upon request.[2]

Section 4: Applications in Drug Discovery and Development

Substituted nicotinic acids are a class of compounds with significant interest in pharmaceutical research. The structural features of **6-Amino-2-methoxynicotinic acid** make it a valuable pharmaceutical intermediate.[4] Its functional groups provide handles for further chemical modification, allowing for its incorporation into larger, more complex molecules with potential therapeutic activity.

The related compound, 6-aminonicotinic acid, is known to be a versatile building block for a range of medicinal compounds, including those investigated for anti-inflammatory and anti-cancer properties.[5] The amino and carboxylic acid groups allow for the formation of amide bonds, a key linkage in many pharmaceutical agents. The pyridine core is a common scaffold in drug molecules due to its ability to engage in various biological interactions.

The broader class of aminonicotinic acid derivatives has been explored for a variety of therapeutic targets. For example, derivatives of 6-amino-2-pyridone-3,5-dicarbonitriles have been synthesized and evaluated for their anti-cancer activity.[6] This highlights the potential for molecules containing the aminopyridine core structure in the development of novel therapeutics.

Section 5: Conclusion and Future Outlook

6-Amino-2-methoxynicotinic acid is a chemical entity with clear potential as a building block in the synthesis of novel pharmaceutical agents. Its well-defined structure and multiple functional groups offer a versatile platform for medicinal chemists. While detailed experimental and application data in the public domain is currently limited, the established importance of related nicotinic acid derivatives in drug discovery suggests that **6-Amino-2-methoxynicotinic acid** is a compound of interest for further investigation. Future research efforts focused on the

development of efficient synthetic routes and the exploration of its utility in the creation of new bioactive molecules are warranted.

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